

The Pharmacological Profile of (S)-MCOPPB: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (S)-MCOPPB

Cat. No.: B15623246

[Get Quote](#)

(S)-MCOPPB (1-[1-(1-methylcyclooctyl)-4-piperidiny]-2-[(3R)-3-piperidiny]-1H-benzimidazole) is a potent and selective non-peptide agonist for the Nociceptin/Orphanin FQ (N/OFQ) peptide (NOP) receptor, a G protein-coupled receptor with significant implications in a range of physiological and pathological processes.^{[1][2][3][4]} This technical guide provides a comprehensive overview of the pharmacological properties of **(S)-MCOPPB**, including its binding characteristics, signaling pathways, and functional effects, tailored for researchers, scientists, and drug development professionals.

Core Pharmacological Data

(S)-MCOPPB has been extensively characterized for its high affinity and selectivity for the human NOP receptor.^{[1][5]} Its pharmacological profile is summarized in the tables below, presenting key quantitative data from in vitro and in vivo studies.

Table 1: Receptor Binding Affinity and Selectivity of (S)-MCOPPB

Receptor	Species	Assay Type	Parameter	Value	Reference
NOP	Human	Radioligand Binding	pKi	10.07 ± 0.01	[1][5]
Ki	0.085 nM	Calculated			
μ-opioid	Human	Radioligand Binding	Selectivity Fold (vs. NOP)	12	[1][5]
κ-opioid	Human	Radioligand Binding	Selectivity Fold (vs. NOP)	270	[1][5]
δ-opioid	Human	Radioligand Binding	Selectivity Fold (vs. NOP)	>1000	[1][5]

Table 2: In Vitro Functional Activity of (S)-MCOPPB

Assay	Cell Line	Parameter	Value	Reference
[³⁵ S]GTPγS Binding	CHO (expressing hNOP)	pEC ₅₀	9.41	[6]
EC ₅₀	0.39 nM	[6]		
GIRK Channel Activation	HEK293 (expressing hNOP)	EC ₅₀	0.06 ± 0.02 nM	
cAMP Inhibition	Not Specified	Potency vs. N/OFQ	~10-fold higher	

Table 3: In Vivo Pharmacological Effects of (S)-MCOPPB

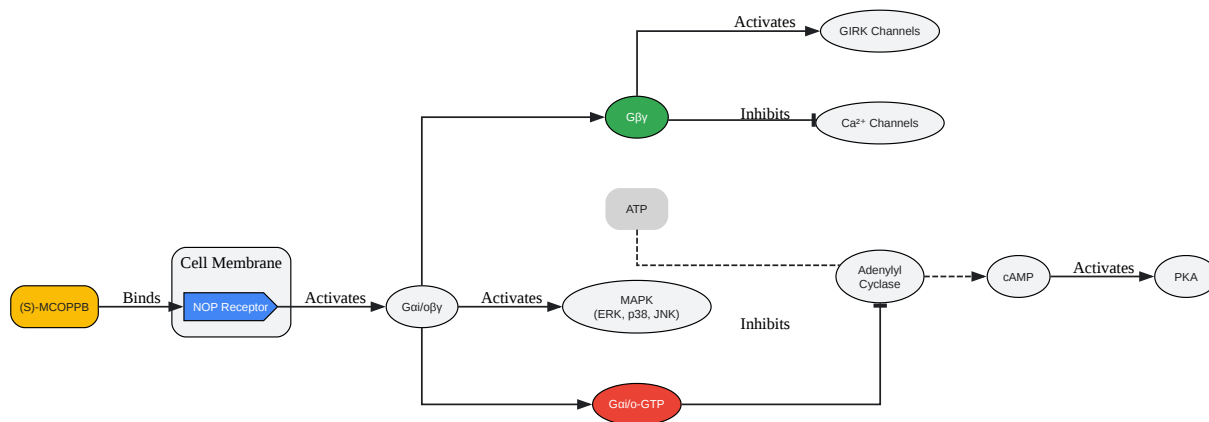
Animal Model	Test	Dose (p.o.)	Effect	Reference
Mouse	Vogel Conflict Test	10 mg/kg	Anxiolytic-like effects	[1][5]
Mouse	Locomotor Activity	10 mg/kg	No effect	[1][5]
Mouse	Memory (Contextual Fear Conditioning)	10 mg/kg	No effect	[1]
Mouse	Ethanol-induced Hypnosis	10 mg/kg	No potentiation	[1]
Mouse	Senescence (in peripheral tissues)	5 mg/kg (i.p.)	Reduction of senescent cell burden	[2][7]

Signaling Pathways

(S)-MCOPPB acts as a G protein-biased agonist at the NOP receptor.[8] Its primary mechanism involves the activation of Gαi/o proteins, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels.[1] This initiates a cascade of downstream signaling events.

NOP Receptor-Mediated G Protein Signaling

The canonical signaling pathway for the NOP receptor, activated by **(S)-MCOPPB**, is depicted below.

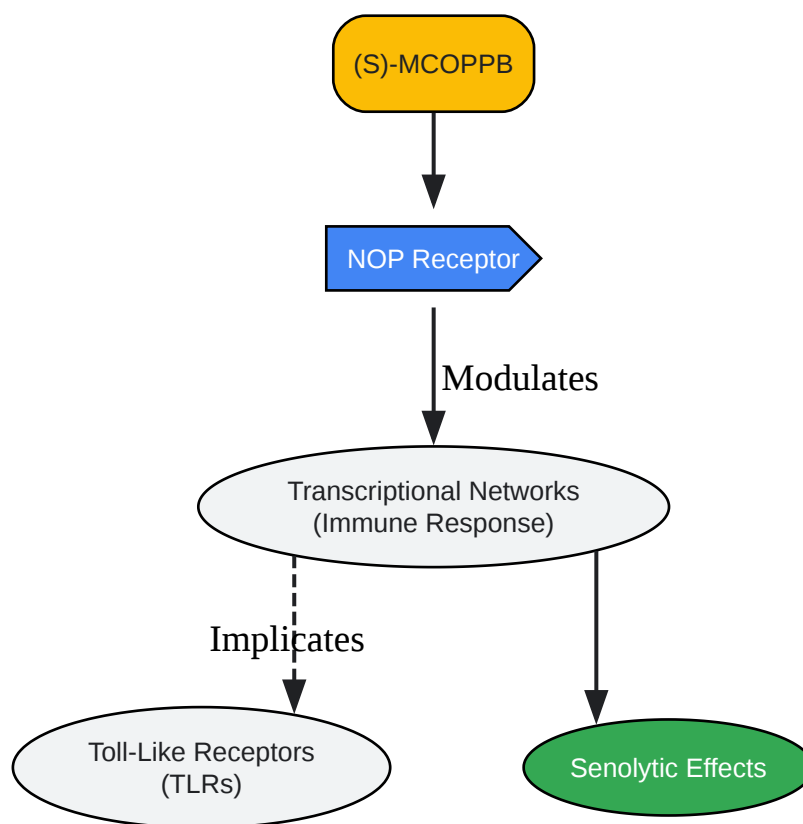


[Click to download full resolution via product page](#)

NOP Receptor G Protein Signaling Pathway

Interaction with Toll-Like Receptor (TLR) Signaling

Recent studies have suggested a potential link between NOP receptor activation and the modulation of immune responses, possibly through crosstalk with Toll-like receptor (TLR) signaling pathways.[2][7] Mechanistically, treatment with MCOPP has been shown to activate transcriptional networks involved in immune responses to external stressors, implicating TLRs. [2][7]



[Click to download full resolution via product page](#)

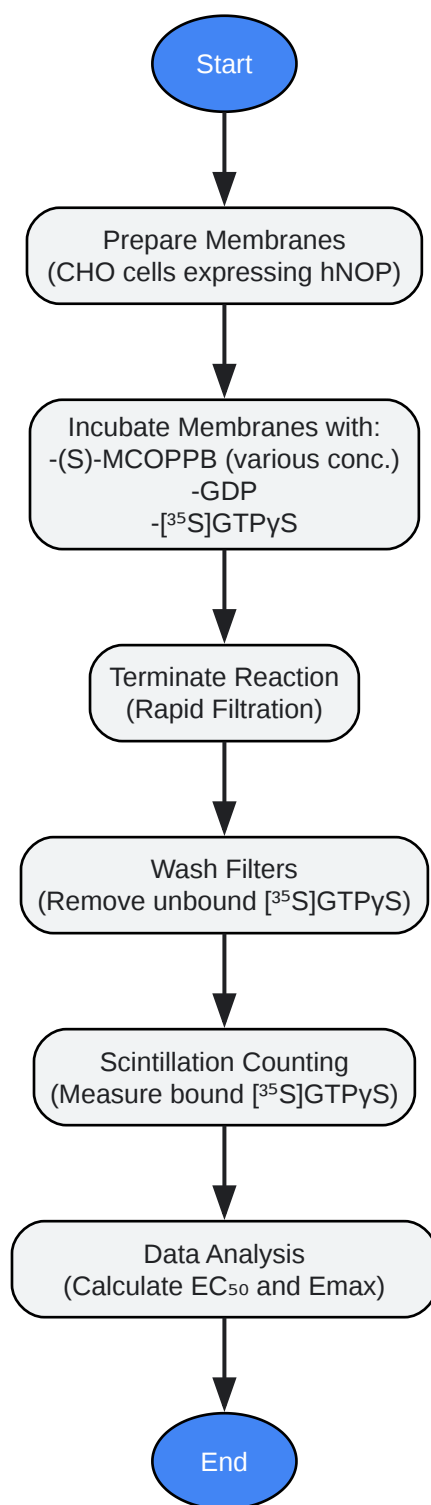
NOP and TLR Signaling Interaction

Experimental Protocols

Detailed methodologies for key experiments are crucial for the replication and extension of these findings. The following sections outline the protocols for the primary assays used to characterize **(S)-MCOPPB**.

Receptor Binding Assay ([³⁵S]GTPγS)

This functional assay measures the activation of G proteins upon agonist binding to the NOP receptor.



[Click to download full resolution via product page](#)

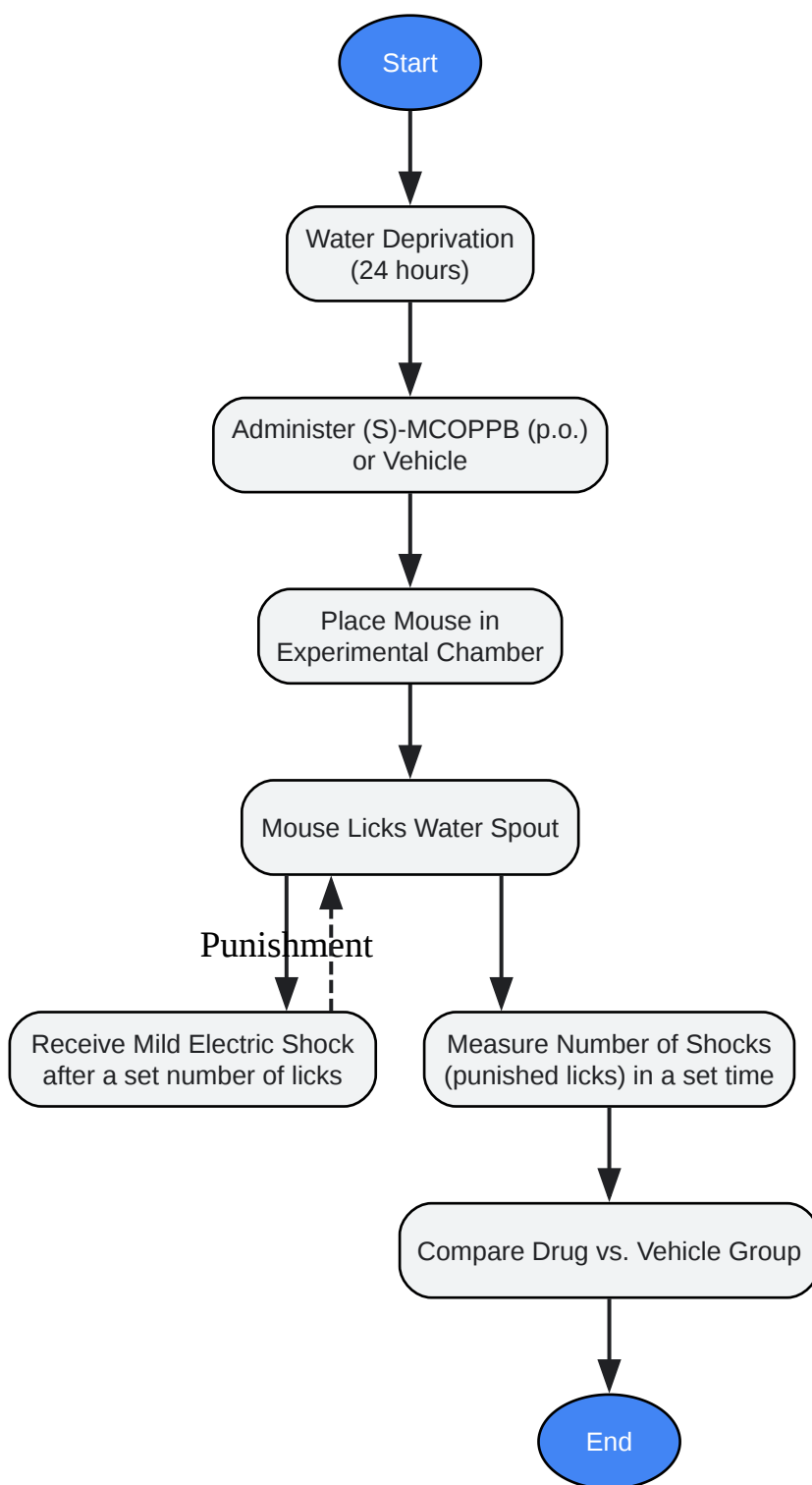
Workflow for $[^{35}\text{S}]\text{GTP}\gamma\text{S}$ Binding Assay

Methodology:

- **Membrane Preparation:** Membranes from Chinese Hamster Ovary (CHO) cells stably expressing the human NOP receptor are prepared.
- **Incubation:** The cell membranes are incubated in a buffer containing a fixed concentration of GDP, varying concentrations of **(S)-MCOPPB**, and [³⁵S]GTPyS. The incubation is typically carried out at 30°C for 60 minutes.
- **Termination:** The binding reaction is terminated by rapid filtration through glass fiber filters, trapping the membranes with bound radiolabel.
- **Washing:** The filters are washed multiple times with ice-cold buffer to remove any unbound [³⁵S]GTPyS.
- **Quantification:** The radioactivity retained on the filters is measured using a scintillation counter.
- **Data Analysis:** Non-specific binding is determined in the presence of a high concentration of unlabeled GTPyS. Specific binding is calculated by subtracting non-specific from total binding. The data are then analyzed using non-linear regression to determine the EC₅₀ and Emax values.

Vogel Conflict Test

This in vivo behavioral assay is used to assess the anxiolytic-like effects of compounds in rodents.



[Click to download full resolution via product page](#)

Workflow for the Vogel Conflict Test

Methodology:

- **Animals:** Male mice are typically used for this test.
- **Water Deprivation:** The mice are deprived of water for approximately 24 hours prior to the test to motivate drinking behavior.
- **Drug Administration:** **(S)-MCOPPB** (e.g., 10 mg/kg) or vehicle is administered orally a set time before the test (e.g., 60 minutes).
- **Test Procedure:** Each mouse is placed individually into a test chamber equipped with a drinking spout. After a certain number of licks (e.g., 20), a mild electric shock is delivered through the spout.
- **Data Collection:** The number of shocks received during a fixed session (e.g., 5 minutes) is recorded. An increase in the number of shocks taken by the drug-treated group compared to the vehicle group is indicative of an anxiolytic-like effect, as the drug reduces the suppressive effect of the punishment on drinking.

Concluding Remarks

(S)-MCOPPB is a highly potent and selective NOP receptor agonist with a distinct pharmacological profile. Its G protein-biased agonism leads to a cascade of intracellular events, resulting in significant anxiolytic and senolytic effects in preclinical models. The lack of adverse effects on locomotor activity and memory at anxiolytic doses suggests a favorable therapeutic window.[1] The emerging evidence of its interaction with immune signaling pathways opens new avenues for research into its potential therapeutic applications. The data and protocols presented in this guide provide a solid foundation for further investigation into the pharmacology of **(S)-MCOPPB** and the development of novel therapeutics targeting the NOP receptor.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Nociceptin receptor - Wikipedia \[en.wikipedia.org\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. \(PDF\) Signal Crosstalk Between TLR4 and Opioid Receptor \[research.amanote.com\]](#)
- [4. Novel non-peptide nociceptin/orphanin FQ receptor agonist, 1-\[1-\(1-Methylcyclooctyl\)-4-piperidiny\]-2-\[\(3R\)-3-piperidiny\]-1H-benzimidazole: design, synthesis, and structure-activity relationship of oral receptor occupancy in the brain for orally potent antianxiety drug - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. mdpi.com \[mdpi.com\]](#)
- [6. Agonist-selective NOP receptor phosphorylation correlates in vitro and in vivo and reveals differential post-activation signaling by chemically diverse agonists - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. Interactions between the Nociceptin and Toll-like Receptor Systems - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [The Pharmacological Profile of (S)-MCOPPB: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15623246/docs#the-pharmacological-profile-of-s-mcoppb-a-technical-guide\]](https://www.benchchem.com/product/b15623246/docs#the-pharmacological-profile-of-s-mcoppb-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)